

Comparative Performance of Supercritical CO₂ Dyeing

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Compound Focus: C.I. Disperse Red 19

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The tables below summarize key performance metrics from recent studies, comparing supercritical CO₂ dyeing with conventional aqueous dyeing and highlighting the effects of process modifications and material choices.

Dyeing Method / Material	Key Process Parameter	Dye Uptake / Color Strength (K/S)	Color Fastness (Typical)	Reference
Conventional Aqueous Dyeing (PP Fabric)	120°C, 100:1 liquor ratio [1]	Baseline (for comparison)	Good washing, perspiration, light [1]	[1]
Supercritical CO ₂ (PP Fabric)	120°C, 250 bar [1]	Higher than aqueous baseline [1]	Good washing, perspiration, light [1]	[1]
PP Nanocomposite (MMT-A) in SC-CO ₂	120°C, 250 bar [1]	Highest K/S among PP samples [1]	Good washing, perspiration, light [1]	[1]

Process Modification	Dye Type / Fiber	Experimental Condition	Performance Improvement	Reference
Use of Assist-Dissolving Agents (Nicotinamide)	Less soluble disperse dyes / PET	130°C, 28 MPa [2]	Dye uptake increased from 20-30% to 60-70% [2]	[2]
Modified Process (Heat Retention & Stepwise Pressure Reduction)	Disperse dyes / PET	Varies by dye solubility [3]	Dye uptake increased by 6.0–7.5% vs. standard SC-CO ₂ process [3]	[3]
Affinity-Based Dye Selection (Disperse Red 167)	Six disperse dyes / PET	Prediction via IOB, chemical potentials, surface free energy [4]	Showed best affinity and dyeability with PET fiber [4]	[4]

Experimental Protocols and Methodologies

To ensure reproducible and reliable results, specific experimental setups and protocols are used in supercritical CO₂ dyeing research.

Standard Supercritical CO₂ Dyeing Protocol

This general protocol is common across studies, with specific parameters varied for experimentation [1].

- **Apparatus:** High-pressure autoclave (e.g., 50 mL capacity), CO₂ cylinder, chiller, high-pressure pump, back-pressure regulator, temperature and speed controllers [1].
- **Dye Preparation:** Disperse dye is placed inside the vessel **without** dispersing agents [1].
- **Substrate Loading:** Fabric (e.g., PET, PP) is placed in the same vessel.
- **Pressurization & Heating:** The system is sealed, and CO₂ is charged. Pre-set **temperature (e.g., 100-130°C)** and **pressure (e.g., 18-28 MPa)** are applied [2] [1].
- **Dyeing Cycle:** The system is maintained at target conditions for a set time (e.g., 60 minutes) with CO₂ circulation [1].
- **Depressurization & Recovery:** After dyeing, the vessel is slowly depressurized, and the dyed fabric is removed and rinsed [1].

Protocol for Dye Solubility Enhancement

This method physically mixes dyes with assist-dissolving agents to improve solubility in SC-CO₂ [2].

- **Agent Selection:** Based on theoretical calculations (e.g., AIM and IGMH methods confirm hydrogen bonding and π - π stacking with dyes). Nicotinamide and benzoic acid have been used, with nicotinamide performing better [2].
- **Mixture Preparation:** The dye and agent are mixed using a **physical grinding and mixing method** [2].
- **Dyeing:** The mixture is used in the standard SC-CO₂ dyeing process. The agent reduces intermolecular forces in the dye crystal, enhancing its solubility in SC-CO₂ [2].

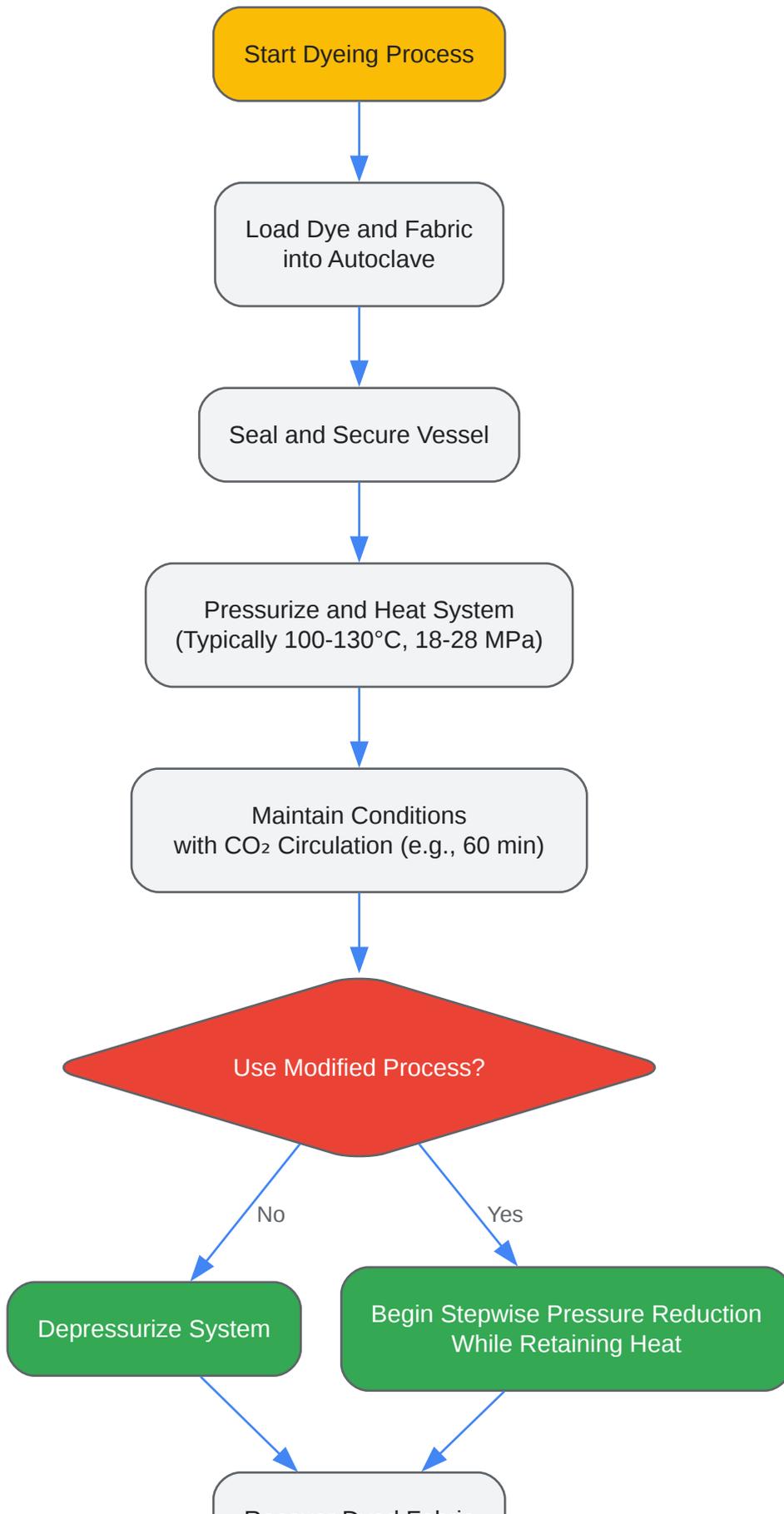
Protocol for Modified Process (Stepwise Pressure Reduction)

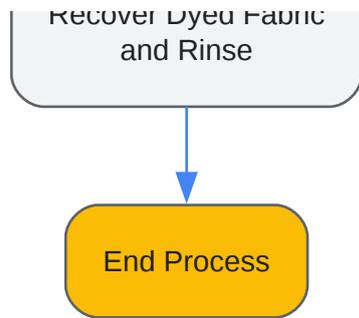
This advanced protocol uses a post-dyeing step to increase final dye uptake [3].

- **Initial Dyeing:** The standard SC-CO₂ process is conducted to allow dye absorption into the fiber [3].
- **Heat Retention:** After the main dyeing cycle, temperature is maintained while pressure is reduced in a **controlled, stepwise manner** [3].
- **Critical Parameter:** The timing and extent of pressure reduction are dye-dependent. For less soluble dyes, pressure reduction should begin **after most dye is absorbed** and should not be too large [3].

Process Workflow and Dye Distribution

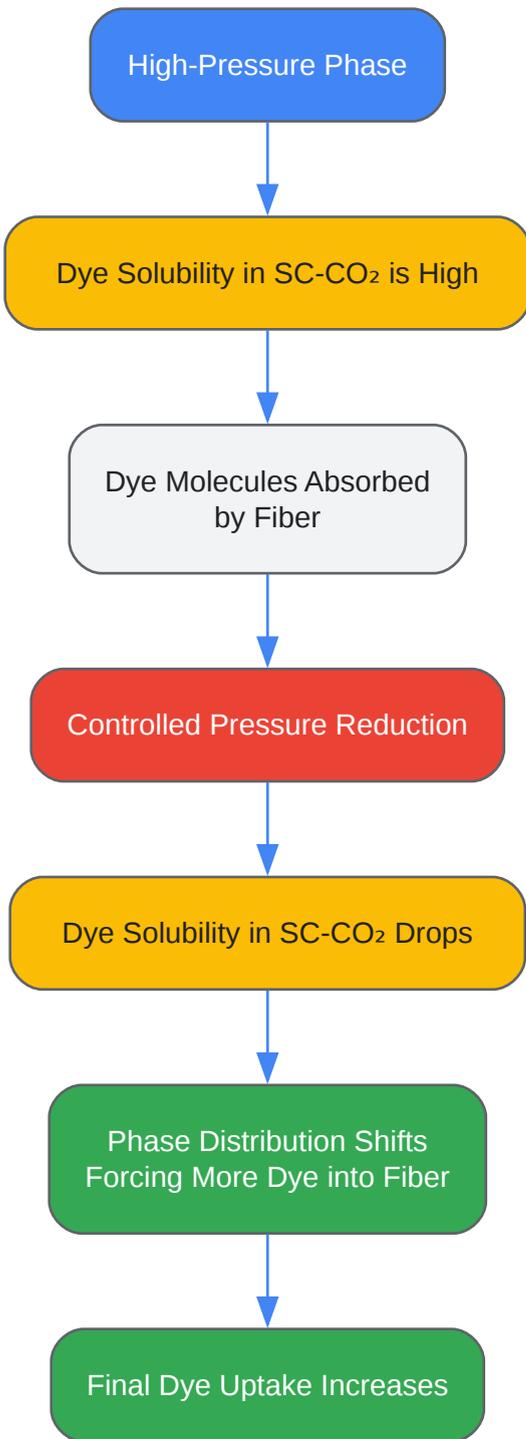
The following diagrams, generated using Graphviz DOT language, illustrate the core experimental workflow and the scientific principle behind the modified dyeing process.





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SC-CO₂ Dyeing Workflow illustrates the key steps in a supercritical CO₂ dyeing experiment, including the decision point for employing the advanced stepwise pressure reduction method.



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Mechanism of Enhanced Dye Uptake shows how a controlled reduction in pressure after initial dyeing shifts the phase distribution of the dye, forcing more dye molecules into the fiber and enhancing the final dye uptake [3].

Key Considerations for Researchers

- **Dye-Fiber Affinity Prediction:** Methods like **Inorganic Organic Balance (IOB)**, **chemical potentials**, and **surface free energy** can reliably predict dye-fiber affinity, helping select optimal dyes before experimental trials [4].
- **Material Engineering Enhances Dyeability:** Developing **polymer nanocomposites** (e.g., incorporating organoclay) creates more dye sites in hydrophobic fibers, significantly improving color strength in both SC-CO₂ and aqueous dyeing [1].
- **Process Optimization is Crucial:** Simply using SC-CO₂ is not enough. Fine-tuning parameters like **temperature, pressure, and post-dyeing steps** is essential to maximize dye uptake for different dye-fiber systems [2] [3].

Supercritical CO₂ dyeing is a mature technology for PET and shows growing promise for challenging fibers like PP, especially when combined with material science advances. The key to unlocking its full potential lies in integrated approaches that combine optimized dye molecules, tailored process modifications, and engineered fiber substrates.

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